

purification methods 1-Azido-2-bromoethane

distillation extraction

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Compound Focus: 1-Azido-2-bromoethane

CAS No.: 19263-22-0

Cat. No.: S2994680

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Basic Chemical Properties & Handling

The table below summarizes the key physical properties of **1-Azido-2-bromoethane** as reported in the search results [1] [2].

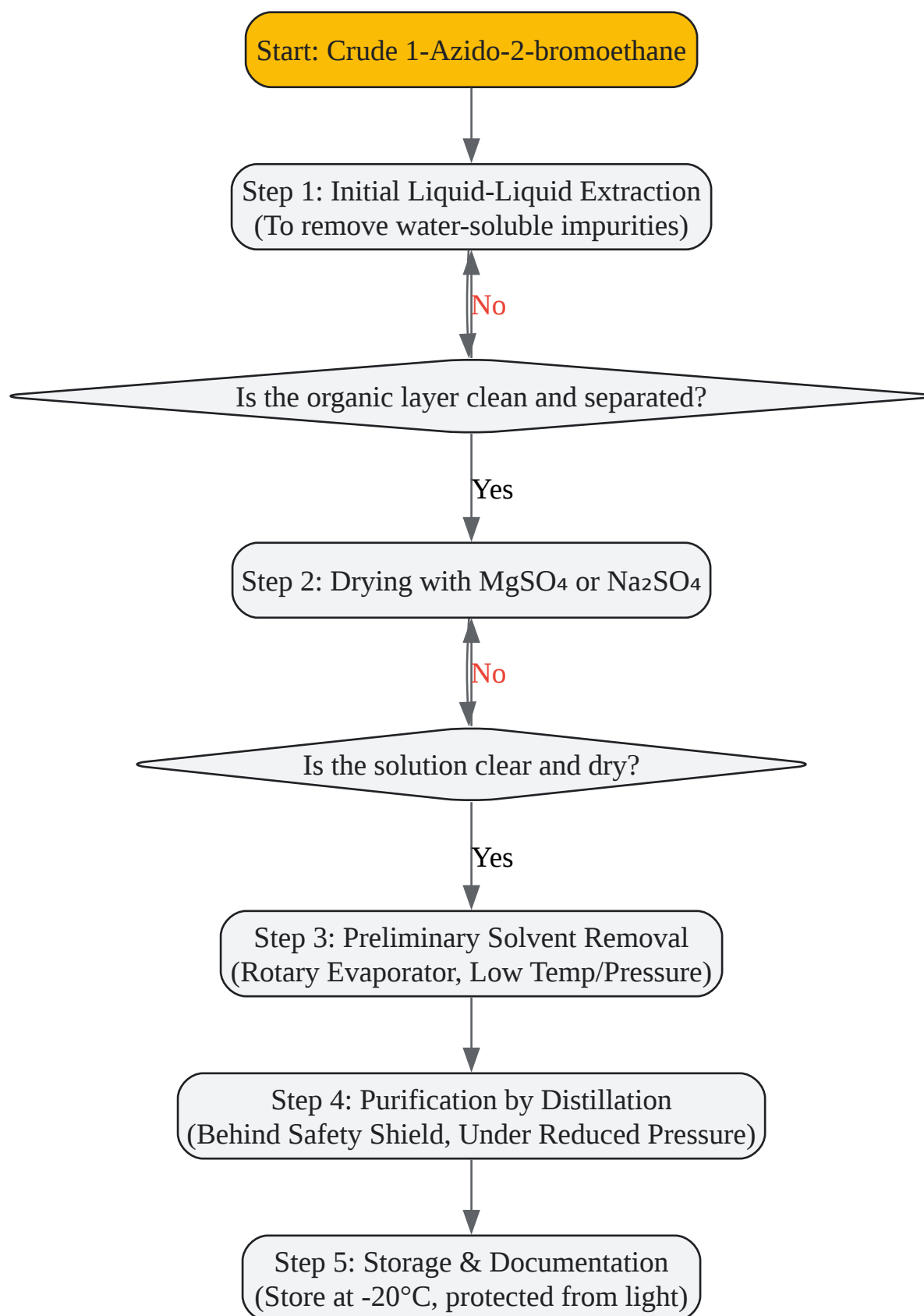
Property	Value / Description
CAS Number	19263-22-0
Molecular Formula	$C_2H_4BrN_3$
Molecular Weight	149.98 g/mol
Appearance	Light yellow to yellow liquid
Recommended Storage	-20°C

Critical Safety Notice

Heed this warning before any experimental work. Organic azides are **thermally unstable and can decompose violently** [3]. The search results emphasize that procedures involving azide compounds **must be performed behind a safety shield** [4]. You must consult your institution's specific safety manuals and standard operating procedures (SOPs) for handling energetic materials before attempting any purification.

General Purification Workflow

The following diagram outlines a logical, safety-oriented workflow for approaching the purification of **1-Azido-2-bromoethane**, based on general principles of organic synthesis and the properties noted in the search results.



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FAQs & Troubleshooting Guide

Question / Issue	Possible Cause & Solution
The compound decomposes or darkens during heating. Cause: Excessive heat or thermal stress. Azides are shock and heat-sensitive. Solution: Always use reduced pressure to lower the boiling point. Conduct distillation behind a safety shield and keep the bath temperature as low as possible [4]. Low yield after purification. Cause: Decomposition during the process, or loss of material due to the compound's volatility. Solution: Ensure strict temperature control. When using a rotary evaporator for solvent removal, use a low-temperature water bath (e.g., 25°C) and be cautious of bumping [4]. How should I store the purified product? Store the purified compound at -20°C as recommended by suppliers [1]. Keep it in a tightly sealed container, protected from light, and clearly labeled with its hazardous nature. The crude mixture contains acidic impurities. Solution: Perform a liquid-liquid extraction with a mild base (e.g., saturated sodium bicarbonate solution) with extreme caution , followed by a wash with brine and drying over magnesium sulfate (MgSO ₄) [4].	

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References

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3. Buy 1-Azido-2-bromoethane | 19263-22-0 [smolecule.com]
4. Organic Syntheses Procedure [orgsyn.org]

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